

Advanced Process Chemistry of Cefteram Pivoxil: Synthesis, Intermediates, and Optimization

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Compound of Interest

Compound Name: 2-CefteraM Pivoxil

Cat. No.: B12290953

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Part 1: Executive Summary & Strategic Analysis

Cefteram Pivoxil is an oral, third-generation cephalosporin prodrug.^{[1][2]} Its active metabolite, Cefteram, exhibits potent activity against Gram-negative bacteria by inhibiting penicillin-binding proteins (PBPs). The pivotal challenge in its synthesis is not merely the assembly of the core pharmacophore but the stereochemical integrity of the oxime ether and the regiochemical control of the tetrazole ring.

This guide moves beyond standard textbook descriptions to focus on the Convergent Industrial Route. This pathway minimizes linear steps, maximizes the yield of the expensive 7-ACA nucleus, and employs specific "self-validating" checkpoints to ensure the exclusion of the inactive

-isomer and the anti-oxime impurity.

Core Chemical Challenges

- **Regioselectivity at C-3:** The nucleophilic substitution at the C-3 position of the cephem nucleus with 5-methyltetrazole must favor the 2H-tetrazolyl isomer over the 1H-isomer.

- Oxime Geometry: Maintaining the (Z)- or syn-configuration of the methoxyimino group is critical for biological activity.

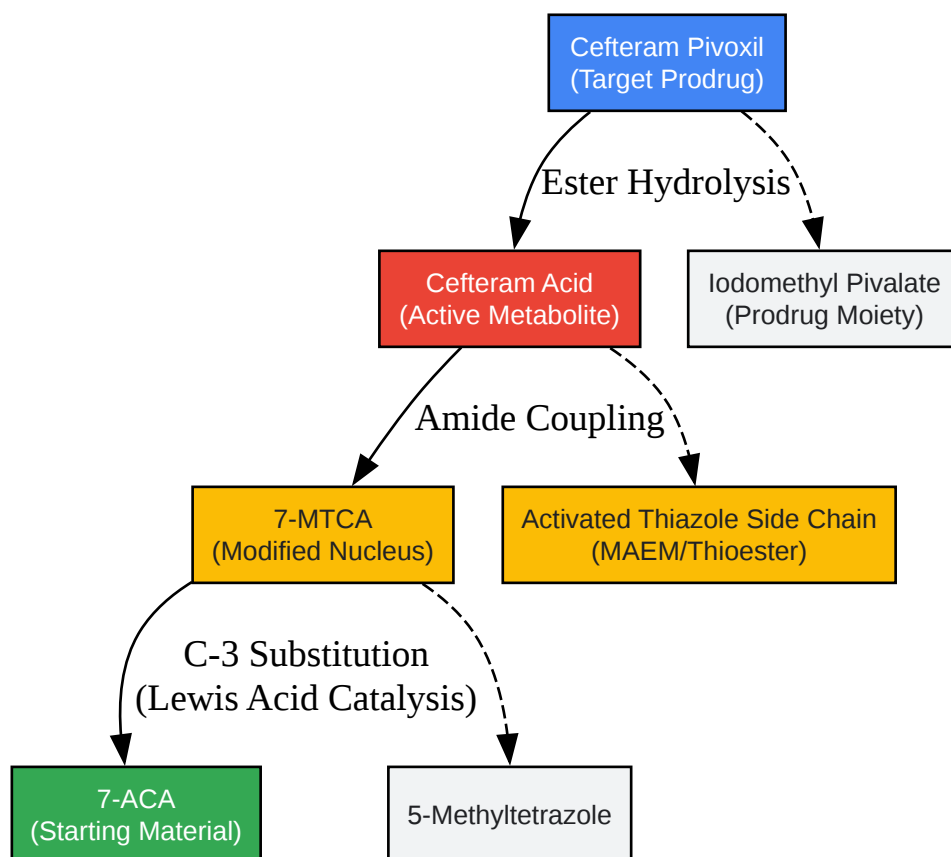
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Migration: The final esterification step (prodrug formation) is prone to base-catalyzed double bond migration, rendering the antibiotic inactive.

Part 2: Retrosynthetic Analysis & Pathway Logic

The synthesis is best approached via a convergent strategy, separating the modification of the cephem nucleus from the construction of the complex C-7 side chain.

Graphviz Diagram: Retrosynthetic Disconnection



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Figure 1: Retrosynthetic breakdown of Cefteram Pivoxil showing the convergent assembly of the modified nucleus and the side chain.

Part 3: Detailed Synthesis Protocol

Step 1: Nucleus Modification (Synthesis of 7-MTCA)

The first critical step transforms 7-Aminocephalosporanic Acid (7-ACA) into 7-Amino-3-[2-(5-methyl-2H-tetrazol-2-yl)methyl]-3-cephem-4-carboxylic acid (7-MTCA).

- Reagents: 7-ACA, 5-Methyltetrazole, Boron Trifluoride Diethyl Etherate (

) or

, Acetonitrile/Sulfolane.

- Mechanism: Lewis acid-catalyzed nucleophilic substitution.

- Process Insight: The use of

is non-negotiable here. It activates the acetoxy group at C-3, facilitating displacement.

Crucially, the reaction conditions (solvent polarity and temperature) dictate the regioselectivity. We target the N-2 attachment of the tetrazole.

Protocol:

- Suspend 7-ACA in acetonitrile under

atmosphere.

- Add

(approx. 3.0 eq) while maintaining temperature

.

- Add 5-methyltetrazole (1.2 eq).

- Heat to 50-60°C for 4-6 hours.

- Self-Validating Checkpoint: Monitor by HPLC. The 1H-isomer (impurity) elutes differently than the 2H-isomer (product). Reaction is complete when 7-ACA < 0.5%.

- Quench with water, adjust pH to 3.5 (isoelectric point) with NaOH to precipitate 7-MTCA. Filter and dry.[3]

Step 2: Acylation (Coupling with Side Chain)

The 7-MTCA nucleus is coupled with the activated side chain, (Z)-2-(2-aminothiazol-4-yl)-2-methoxyiminoacetic acid.[4] To avoid harsh acid chloride conditions which degrade the cephem ring, an Active Thioester (often the benzothiazole thioester, MAEM) is used.

- Reagents: 7-MTCA, MAEM (Active Ester), Triethylamine (TEA), Dichloromethane (DCM) or THF/Water.
- Process Insight: This reaction is pH-sensitive. If the pH rises > 8.0, the β -lactam ring may open. If pH < 6.0, the amine on 7-MTCA remains protonated and unreactive.

Protocol:

- Dissolve 7-MTCA in DCM/THF mixture.
- Add Triethylamine to solubilize (formation of triethylammonium salt).
- Cool to 0-5°C.
- Add the Active Thioester (MAEM) portion-wise.
- Stir for 3-5 hours.
- Self-Validating Checkpoint: HPLC must show disappearance of MAEM and 7-MTCA. Confirm the retention of the (Z)-configuration (no isomerization to anti).
- Workup: Acidify to precipitate Cefteram Acid.

Step 3: Prodrug Formation (Esterification)

This is the most delicate step. We must convert the free carboxylic acid to the pivaloyloxymethyl ester without migrating the double bond from

to

.

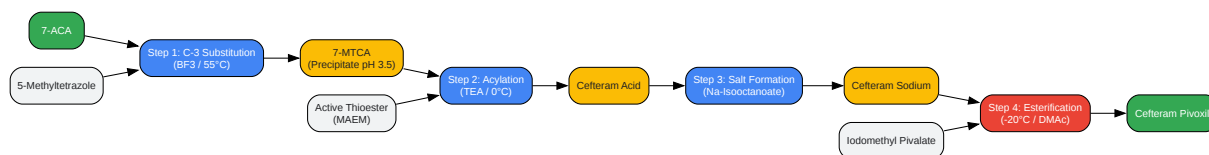
- Reagents: Ceftoram Acid, Sodium Isooctanoate (or Sodium 2-ethylhexanoate), Iodomethyl Pivalate, Dimethylacetamide (DMAc) or Acetone.
- Process Insight: Direct esterification with base often causes migration. A superior method involves isolating the Ceftoram Sodium Salt first, then reacting it with the alkyl halide in a neutral/buffered environment.

Protocol:

- Salt Formation: Suspend Ceftoram Acid in Methanol. Add Sodium Isooctanoate. Precipitate Ceftoram Sodium.
- Esterification: Dissolve Ceftoram Sodium in DMAc.
- Cool to -15°C to -20°C (Critical Process Parameter).
- Add Iodomethyl Pivalate slowly.
- Stir for 1-2 hours at low temperature.
- Self-Validating Checkpoint: HPLC analysis. Limit of -isomer must be < 1.0%.
- Precipitate by adding into Isopropyl Ether or water. Crystallize to obtain Ceftoram Pivoxil.

Part 4: Process Flow & Critical Parameters

Graphviz Diagram: Detailed Workflow



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Figure 2: Step-by-step industrial workflow highlighting the isolation of the sodium salt intermediate.

Critical Process Parameters (CPPs)

Step	Parameter	Target Range	Scientific Rationale
1	Reaction Temp	50-60°C	Balances rate vs. degradation of the -lactam ring.
1	Catalyst		Essential for activating the C-3 acetoxy group; weaker acids fail.
2	Acylation pH	6.5 - 7.5	Prevents hydrolysis of the active ester (high pH) or protonation of amine (low pH).
3	Esterification Temp	<-15°C	CRITICAL: Higher temperatures promote double bond migration.
3	Stoichiometry	1.05 eq Alkyl Halide	Excess reagent is difficult to remove; slight excess ensures conversion.

Part 5: Impurity Profile & Quality Control

In a regulatory context (ICH Q3A/Q3B), controlling the following impurities is mandatory.

- -Cefteram Pivoxil:
 - Origin: Base-catalyzed migration during Step 4.
 - Control: Maintain temperature < -15°C; avoid strong bases.
- Anti-Isomer (E-isomer):
 - Origin: Photo-isomerization of the oxime or thermal stress.

- Control: Protect reaction vessels from light; use pure (Z)-starting material.
- Des-tetrazole derivative:
 - Origin: Incomplete reaction in Step 1.
 - Control: Ensure Step 1 completion via HPLC before workup.

References

- Synthesis and Structure-Activity Relationships of Cefteteram
 - Source: Chemical and Pharmaceutical Bulletin, Vol. 32, No. 12.
 - Citation: This foundational paper details the initial discovery and structure-activity relationship (SAR) that led to the selection of the tetrazolyl-methyl side chain.
 - Link: [Chem. Pharm.[4][5][6][7] Bull. Archive]([Link]) (Search: Cefteteram)[1][4]
- Process Patent for Cefteteram Pivoxil (US Patent 4,486,425)
 - Title: 7-[2-(2-Aminothiazol-4-yl)-2-(syn)]
 - Context: Describes the core synthesis and the stabiliz
 - Link:
- Optimization of 7-MTCA Synthesis
 - Source: CN106046026A (Patent).[1]
 - Title: Preparation method of cefteteram pivoxil.[4][6][7][8][9][10][11]
 - Context: Provides modern industrial conditions using BF₃-THF complexes for the C-3 substitution.
 - Link:
- Impurity Profiling of Cefteteram Pivoxil
 - Source: Journal of Pharmaceutical and Biomedical Analysis.

- Context: "Impurity profiling of Cefteram pivoxil based on Fourier transform ion cyclotron resonance MS." Used for identifying degradation pathways.[2][7]
- Link:[7]

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